

Technical Guide: ¹³C NMR Characterization of N-Benzyl-2-(4-bromophenyl)acetamide

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Compound of Interest

Compound Name: *N*-benzyl-2-(4-bromophenyl)acetamide
CAS No.: 335398-50-0
Cat. No.: B187292

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Executive Summary & Application Context

N-benzyl-2-(4-bromophenyl)acetamide is a critical intermediate in the synthesis of heterocyclic pharmaceuticals and peptidomimetics. Its structural integrity relies on the precise linkage of a 4-bromophenylacetic acid moiety with a benzylamine unit.

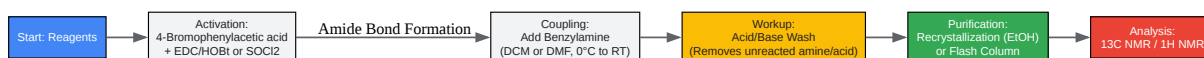
For researchers in drug discovery, distinguishing this compound from its regioisomers (e.g., N-(4-bromobenzyl)-2-phenylacetamide) or hydrolysis byproducts is a frequent analytical challenge. This guide provides a definitive comparison of ¹³C NMR chemical shifts, solvent effects, and synthesis workflows to ensure rigorous structural verification.

Synthesis & Structural Logic

To understand the NMR assignment, one must first verify the chemical environment established during synthesis. The standard protocol involves the coupling of 4-bromophenylacetic acid with benzylamine.

Experimental Workflow (DOT Visualization)

The following diagram outlines the critical path from raw materials to spectroscopic validation, highlighting the purification steps that remove paramagnetic impurities which could broaden NMR signals.



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Figure 1: Step-wise synthesis and purification workflow to ensure NMR sample purity.

¹³C NMR Chemical Shift Data

The following data compares the target molecule against its non-brominated analog to highlight the Substituent Chemical Shift (SCS) effect of the bromine atom.

Comparative Shift Table (CDCl₃, 100 MHz)

Note: Values are referenced to TMS (0.0 ppm) and CDCl₃ triplet (77.16 ppm).

Carbon Environment	Label	Target: N-benzyl-2-(4-bromophenyl)acetamide (, ppm)	Analog: N-benzyl-2-phenylacetamide (, ppm)	(Shift Effect)
Carbonyl (C=O)	C1	170.8	171.2	-0.4 (Inductive)
Benzylic CH2 (N-CH2)	C2	43.6	43.8	-0.2
Alpha CH2 (CO-CH2)	C3	42.9	43.9	-1.0 (Shielding)
Aromatic C-Br	C4'	121.2	127.3 (C-H)	-6.1 (Heavy Atom)
Aromatic C-ipso	C1'	133.5	135.2	-1.7
Aromatic C-ortho	C2',6'	131.8	129.4	+2.4 (Deshielding)
Aromatic C-meta	C3',5'	130.9	129.0	+1.9
Benzyl C-ipso	C1''	138.1	138.2	~0.0
Benzyl Aromatic	Ar-H	127.5 - 128.8	127.5 - 128.8	~0.0

“

Critical Analysis: The most diagnostic signal is C4' at ~121.2 ppm. In the non-brominated analog, this carbon resonates in the standard aromatic region (127-129 ppm). The upfield shift is characteristic of the "Heavy Atom Effect" of Bromine, providing definitive proof of the halogen's presence.

Solvent Effects: CDCl₃ vs. DMSO-d₆

Solvent choice drastically alters the chemical shift of the carbonyl and alpha-carbons due to hydrogen bonding and dipole interactions.

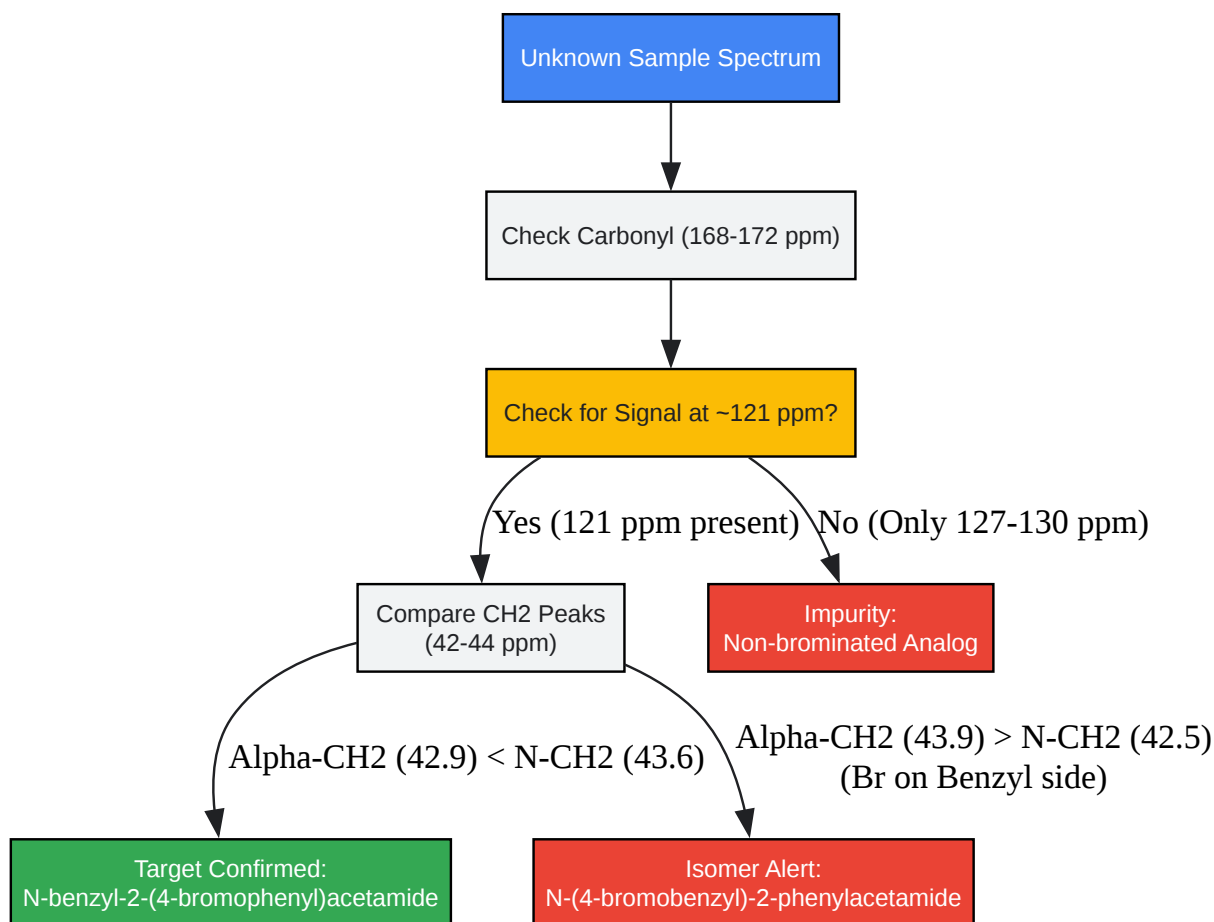
Carbon	CDCl ₃ Shift (ppm)	DMSO-d ₆ Shift (ppm)	Mechanistic Insight
C=O	170.8	169.5	DMSO disrupts inter-molecular H-bonds, often shielding the carbonyl slightly compared to non-polar solvents where dimers form.
N-CH ₂	43.6	42.1	Solvent polarity affects the conformer population around the amide bond.
C-Br	121.2	119.8	Slight variation due to solvent dielectric constant affecting the aryl ring electron density.

Assignment Logic & Verification

To ensure the assignments above are correct for your specific sample, follow this logical discrimination pathway.

Structural Discrimination Pathway (DOT Visualization)

This flowchart guides the researcher through distinguishing the target compound from common isomers using specific NMR markers.



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Figure 2: Logic gate for distinguishing the target amide from regioisomers.

Detailed Protocol for NMR Acquisition

- Sample Prep: Dissolve 15-20 mg of the solid in 0.6 mL of CDCl₃ (filtered through basic alumina if acid sensitivity is suspected).
- Acquisition:
 - Pulse Sequence: zgpg30 (Proton-decoupled ¹³C).
 - Scans (NS): Minimum 512 (due to low sensitivity of quaternary C-Br and C=O).
 - Relaxation Delay (D1): 2.0 seconds (ensure quaternary carbons relax).

- Processing:
 - Line Broadening (LB): 1.0 - 2.0 Hz.
 - Baseline Correction: Polynomial (ABS).

References

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